

An In-depth Technical Guide to the Crystal Structure of Anhydrous Vanadium Trisulfate

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Compound of Interest

Compound Name: Vanadium trisulfate

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This technical guide provides a comprehensive overview of the crystal structure of anhydrous **vanadium trisulfate** ($V_2(SO_4)_3$). Due to the limited availability of a complete single-crystal structure determination for this specific compound in publicly accessible literature, this guide synthesizes information from closely related vanadium(III) sulfate compounds, theoretical expectations based on coordination chemistry, and available experimental data. Detailed methodologies for its synthesis are also provided to facilitate further research and application.

Introduction

Anhydrous vanadium(III) sulfate is an inorganic compound with the formula $V_2(SO_4)_3$. It presents as a pale yellow, air-stable solid, which is a notable characteristic as many vanadium(III) compounds are sensitive to air.^[1] Upon dissolution in water, it slowly forms the green hexaaquavanadium(III) ion, $[V(H_2O)_6]^{3+}$.^[1] The study of its crystal structure is crucial for understanding its physical and chemical properties, which in turn informs its applications in areas such as catalysis and materials science.

Predicted Crystal Structure and Coordination Environment

While a definitive single-crystal X-ray diffraction analysis for anhydrous $V_2(SO_4)_3$ is not widely reported, significant insights into its structure can be inferred from the analysis of analogous

compounds. The coordination chemistry of vanadium(III) is well-established, with a strong preference for an octahedral geometry.[\[2\]](#)

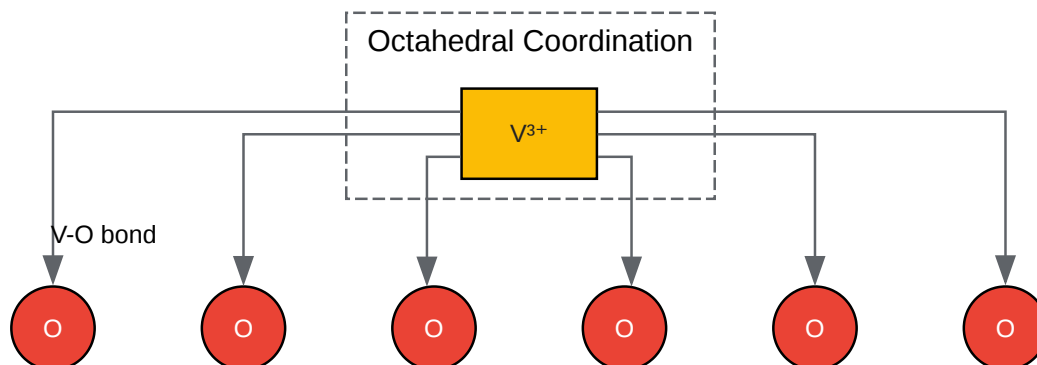
It is anticipated that the fundamental structural motif of anhydrous vanadium(III) sulfate involves octahedrally coordinated V^{3+} ions. These VO_6 octahedra are likely linked by bridging sulfate tetrahedra (SO_4) to form a three-dimensional framework. This structural arrangement is observed in the crystal structure of sodium vanadium(III) sulfate, $Na_3V(SO_4)_3$, which serves as a valuable model. In $Na_3V(SO_4)_3$, the vanadium(III) ions are situated in an almost perfect octahedral environment, bonded to six oxygen atoms from six different sulfate groups.[\[3\]](#)

Table 1: Crystallographic Data for the Structurally Related Sodium Vanadium(III) Sulfate ($Na_3V(SO_4)_3$)

Parameter	Value
Crystal System	Rhombohedral
Space Group	R3
a, b (Å)	13.439(1)
c (Å)	9.091(1)
Z (Formula units/cell)	6
V^{3+} Coordination	Octahedral (VO_6)

Data sourced from single-crystal X-ray diffraction analysis of $Na_3V(SO_4)_3$.[\[3\]](#)

Based on this, a logical relationship for the coordination in anhydrous $V_2(SO_4)_3$ can be proposed, where each vanadium ion is coordinated to six oxygen atoms from surrounding sulfate groups, and each sulfate group bridges multiple vanadium centers.

Proposed Coordination of V^{3+} in Anhydrous Vanadium Trisulfate[Click to download full resolution via product page](#)

Caption: Proposed octahedral coordination of the V^{3+} ion.

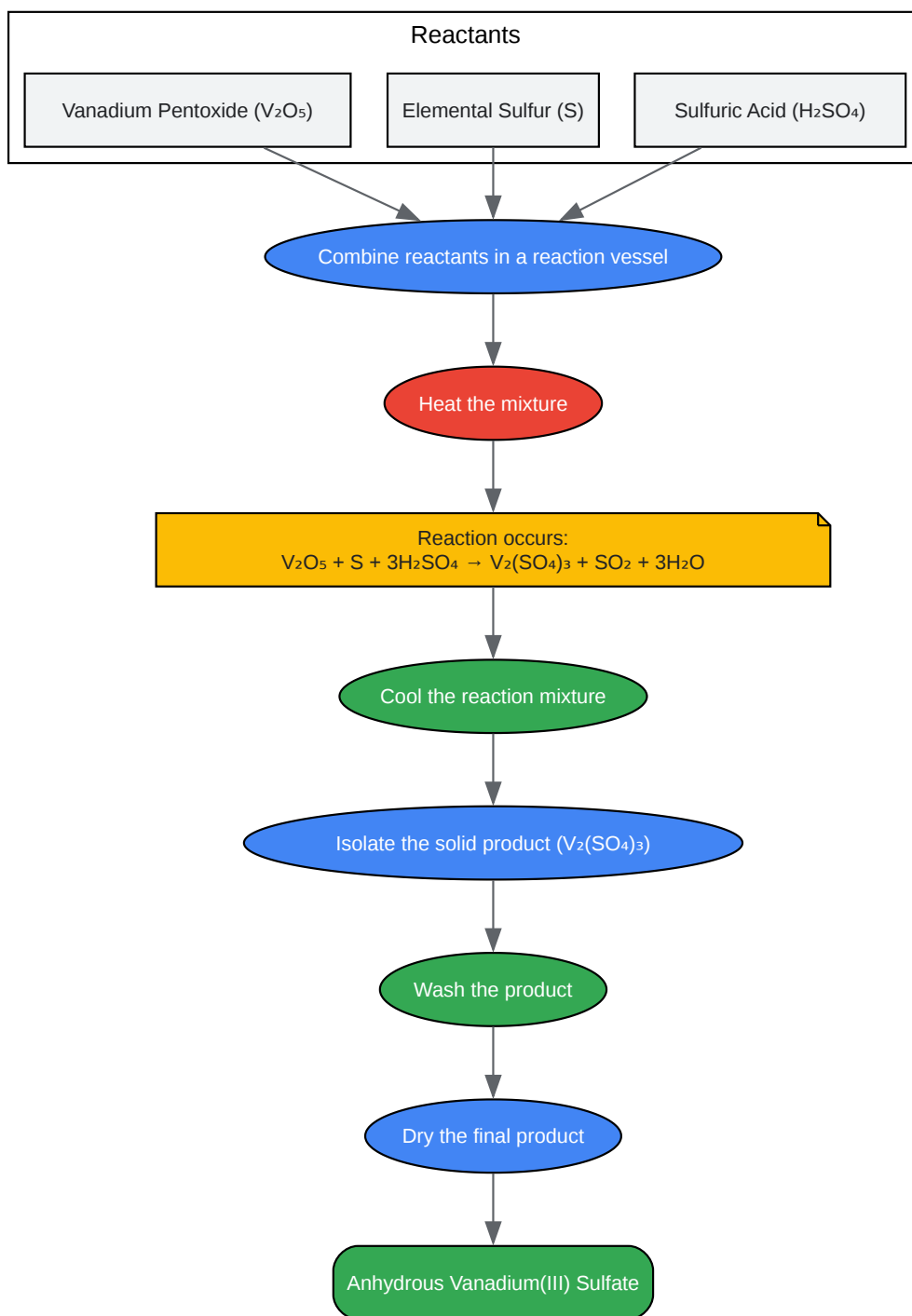
Experimental Protocols for Synthesis

Several methods for the synthesis of anhydrous vanadium(III) sulfate have been reported. The two most prominent methods are detailed below.

3.1. Reduction of Vanadium Pentoxide with Elemental Sulfur

This method involves the reduction of vanadium pentoxide (V_2O_5) in sulfuric acid using elemental sulfur.^[1]

Experimental Workflow:

Synthesis of $V_2(SO_4)_3$ via V_2O_5 Reduction[Click to download full resolution via product page](#)Caption: Workflow for the synthesis of $V_2(SO_4)_3$.

Detailed Protocol:

- In a suitable reaction vessel, a suspension of vanadium pentoxide in concentrated sulfuric acid is prepared.
- Elemental sulfur is added to the suspension.
- The mixture is heated. The reaction is a rare example of reduction by elemental sulfur.^[1]
- The reaction proceeds according to the following equation: $V_2O_5 + S + 3H_2SO_4 \rightarrow V_2(SO_4)_3 + SO_2 + 3H_2O$.^[1]
- After the reaction is complete, the mixture is cooled.
- The solid product, anhydrous vanadium(III) sulfate, is isolated by filtration.
- The product is washed to remove any unreacted starting materials and byproducts.
- The final product is dried under vacuum or in a desiccator to ensure it is anhydrous.

3.2. Reaction of Vanadium(III) Oxide with Sulfuric Acid

An alternative method involves the direct reaction of vanadium(III) oxide (V_2O_3) with hot, concentrated sulfuric acid.

Experimental Protocol:

- Vanadium(III) oxide is added to sulfuric acid with a concentration of 80% or higher.
- The mixture is heated to a temperature in the range of 140-260°C.
- Under these conditions, the vanadium(III) oxide reacts to form solid vanadium(III) sulfate.
- The solid product is then recovered from the reaction solution.

Physicochemical Properties

Table 2: General Properties of Anhydrous **Vanadium Trisulfate**

Property	Value
Molecular Formula	$V_2(SO_4)_3$
Molar Mass	390.07 g/mol
Appearance	Pale yellow powder[1]
Stability	Stable in dry air.[1] Forms a green hydrate upon exposure to moist air over several weeks.[4]
Thermal Decomposition	Decomposes to vanadyl sulfate ($VOSO_4$) and sulfur dioxide (SO_2) when heated in a vacuum at or slightly below $410^\circ C$. [1]
Solubility	Very slowly soluble in water at room temperature, with solubility increasing in boiling water. Practically insoluble in concentrated sulfuric acid, but soluble in dilute and concentrated nitric acid.[3][4]
Redox Properties	Acts as a powerful reducing agent.[4]

Conclusion

While a complete crystallographic description of anhydrous vanadium(III) sulfate remains to be fully elucidated and published, substantial information can be derived from related compounds and the well-understood principles of vanadium(III) coordination chemistry. The expected structural features, centered around octahedrally coordinated vanadium(III) ions bridged by sulfate groups, provide a strong basis for further investigation. The detailed synthetic protocols provided herein offer a clear pathway for researchers to produce this compound for further study and application in diverse scientific and industrial fields. Future work employing techniques such as Rietveld refinement of powder X-ray diffraction data could provide a more definitive understanding of the crystal structure of anhydrous $V_2(SO_4)_3$.

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